

Technical Guide: AO-022 (C₂₀H₁₈FN₃O₂S₂)

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Compound of Interest

Compound Name: C₂₀H₁₈FN₃O₂S₂

Cat. No.: B12138372

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A Dual-Target Metabolic Inhibitor: TALDO1 & NNMT Core Identity & Chemical Structure[1][2][3]

AO-022 is a thienopyrimidine derivative characterized by a fused tricyclic core. It serves as a chemical probe in oncology for disrupting the Pentose Phosphate Pathway (PPP) and NAD⁺ metabolism.

Nomenclature

- Common Name: AO-022[1][2][3][4][5]
- Library IDs: AO-022/41190100 (Specs), STK997120 (Vitas-M), HY-159130 (MedChemExpress).
- IUPAC Name:
 - Preferred: 2-[(3-allyl-4-oxo-3,5,6,7-tetrahydro-4H-cyclopenta[4,5]thieno[2,3-d]pyrimidin-2-yl)sulfanyl]-N-(3-fluorophenyl)acetamide
 - Note: Isomers with the fluorine at the 4-position (N-(4-fluorophenyl)) also exist in screening libraries (e.g., STK997120), but the primary biological data (Xu et al., 2024) is associated with the AO-022 designation.

Physicochemical Properties

Property	Value
Molecular Formula	C ₂₀ H ₁₈ FN ₃ O ₂ S ₂
Molecular Weight	415.51 g/mol
Exact Mass	415.0824
Core Scaffold	Cyclopenta[4,5]thieno[2,3-d]pyrimidine
Key Substituents	Allyl group (N3), Thioacetamide linker (C2), Fluorophenyl ring
Solubility	Soluble in DMSO (>10 mM); Insoluble in water
LogP (Predicted)	~4.5 (Lipophilic)
PSA	~115 Å ²

Mechanism of Action (MOA)

AO-022 acts as a dual-target inhibitor, modulating metabolic plasticity in cancer cells. Its efficacy stems from blocking enzymes that regulate oxidative stress response and epigenetic remodeling.

Target 1: Transaldolase 1 (TALDO1)

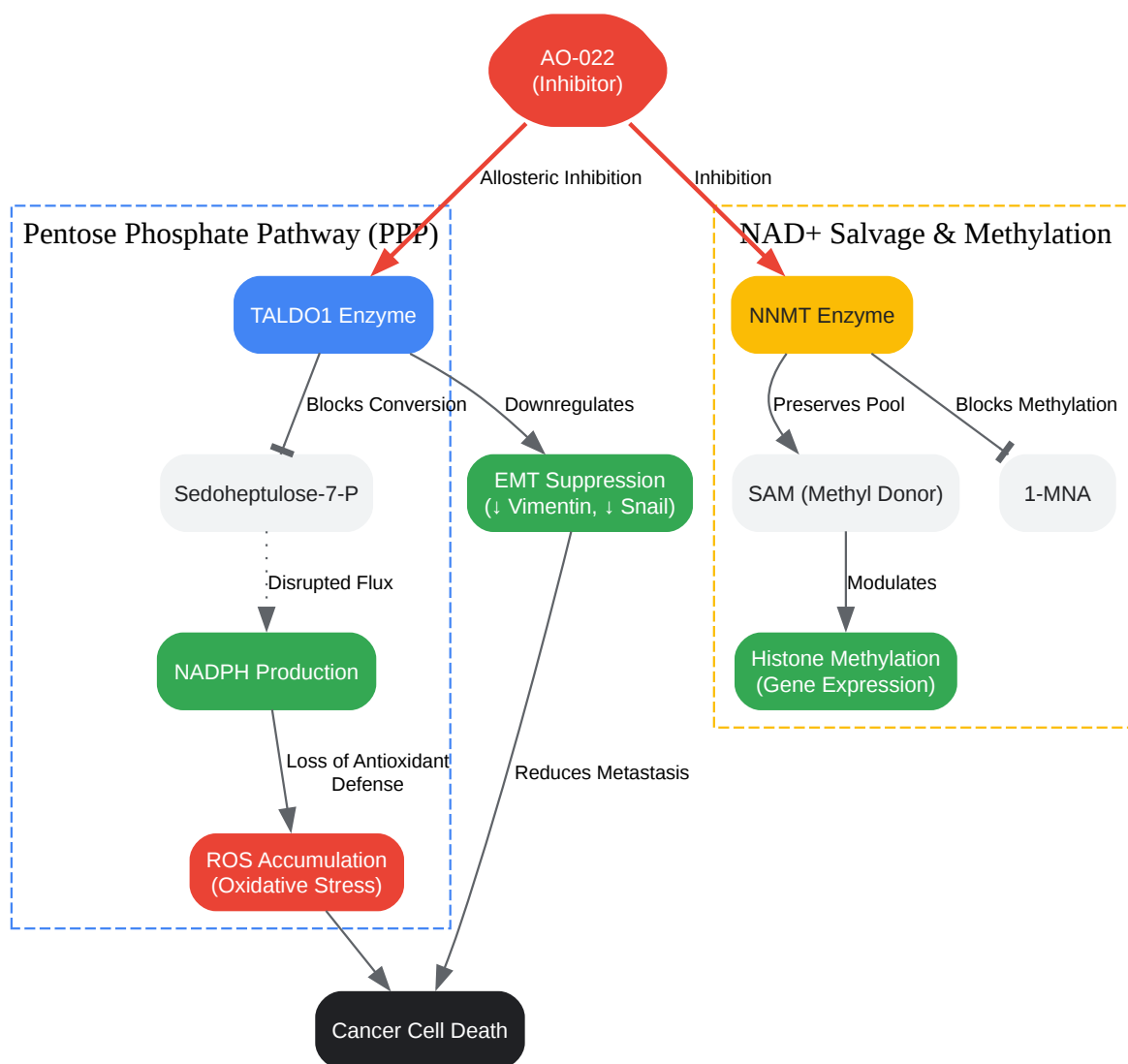
- **Role:** TALDO1 is a rate-limiting enzyme in the non-oxidative branch of the Pentose Phosphate Pathway (PPP). It catalyzes the transfer of a dihydroxyacetone group from sedoheptulose-7-phosphate to glyceraldehyde-3-phosphate.
- **Inhibition Mechanism:** AO-022 acts as an allosteric inhibitor of TALDO1.[\[1\]](#)
- **Downstream Effects:**
 - **NADPH Depletion:** Inhibition blocks the recycling of carbon skeletons into glycolysis, reducing NADPH production.
 - **ROS Accumulation:** Lower NADPH levels compromise the glutathione antioxidant system, leading to lethal Reactive Oxygen Species (ROS) accumulation.

- EMT Reversal: TALDO1 inhibition by AO-022 has been shown to decrease Vimentin and Snail expression, suppressing Epithelial-Mesenchymal Transition (EMT) and metastasis.

Target 2: Nicotinamide N-methyltransferase (NNMT)[7]

- Role: NNMT methylates nicotinamide (NAM) using S-adenosylmethionine (SAM) to form 1-methylnicotinamide (1-MNA). This regulates the cellular methylation potential (SAM/SAH ratio).
- Inhibition Mechanism: AO-022 binds to the NNMT active site (or proximal allosteric site), preventing NAM methylation.
- Downstream Effects:
 - Epigenetic Remodeling: Inhibition preserves SAM levels, altering histone methylation patterns (e.g., H3K4me3) and gene expression profiles associated with tumorigenesis.

Pathway Visualization



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Figure 1: Mechanism of Action of AO-022 targeting TALDO1 and NNMT pathways to induce metabolic stress and suppress metastasis.

Biological Activity & Applications

Primary Indication: Breast Cancer & OSCC

Research indicates AO-022 is highly effective in Triple-Negative Breast Cancer (TNBC) and Oral Squamous Cell Carcinoma (OSCC), where metabolic reprogramming is a key driver of aggression.

Assay Type	Cell Line / Model	Outcome	Reference
Cell Viability (IC50)	MDA-MB-231 (Breast)	~5-20 μ M (Dose-dependent inhibition)	Xu et al., 2024
Cell Viability (IC50)	SCC-4 (Oral Cancer)	~154.9 μ M (Moderate potency)	Preprints, 2024
Target Engagement	Recombinant NNMT	EC50 = 37.5 μ M	Preprints, 2024
In Vivo Efficacy	Mouse Xenograft	50 mg/kg (i.p.) reduced tumor volume/weight	Xu et al., 2024
Biomarker Modulation	Western Blot	Decreased Vimentin, Snail, N-Cadherin	Xu et al., 2024

Key Findings

- **Metastasis Blockade:** By inhibiting TALDO1, AO-022 prevents the epithelial-to-mesenchymal transition (EMT), locking cells in a less invasive state.
- **Diagnostic Signature:** Proteomic profiling identifies TALDO1 levels in extracellular vesicles (EVs) as a companion diagnostic marker for AO-022 sensitivity.

Experimental Protocols

Protocol A: Preparation of AO-022 Stock Solution

- **Solvent:** Dimethyl Sulfoxide (DMSO).
- **Solubility Limit:** ~15 mg/mL (approx. 36 mM).
- **Procedure:**
 - Weigh 4.15 mg of AO-022 powder.

- Add 1.0 mL of anhydrous DMSO.
- Vortex for 30 seconds until fully dissolved.
- Aliquot into light-protected tubes and store at -20°C (stable for >6 months).
- Note: Avoid aqueous buffers for stock formulation due to precipitation risk.

Protocol B: In Vitro TALDO1 Inhibition Assay

Objective: Validate allosteric inhibition of TALDO1.[\[1\]](#)

- Enzyme Mix: Prepare recombinant human TALDO1 (10 nM final) in reaction buffer (50 mM Triethanolamine, pH 7.6, 5 mM EDTA).
- Substrate Mix: Fructose-6-phosphate (F6P) and Erythrose-4-phosphate (E4P).
- Coupled System: Include Glycerol-3-phosphate dehydrogenase (GDH) and Triosephosphate isomerase (TPI) with NADH.
- Reaction:
 - Incubate TALDO1 with AO-022 (0.1 - 100 µM) for 15 mins at 25°C.
 - Add Substrate Mix to initiate.
 - Readout: Monitor NADH oxidation at 340 nm (Absorbance decrease).
- Control: Use T0901317 (inactive structural analog) or DMSO vehicle.

Protocol C: Cell Viability & EMT Analysis

- Seeding: Plate MDA-MB-231 cells (5,000 cells/well) in 96-well plates.
- Treatment: Treat with AO-022 (0, 5, 10, 20, 40 µM) for 24-72 hours.
- Viability: Assess using CCK-8 or Alamar Blue assay.
- Western Blot (EMT):

- Lyse cells in RIPA buffer.
- Probe for Vimentin (Mesenchymal marker) and E-Cadherin (Epithelial marker).
- Expected Result: AO-022 treatment should reduce Vimentin and increase E-Cadherin.

Synthesis & Availability

While primarily available through compound libraries (Specs, Vitas-M), synthesis can be achieved via the Gewald Reaction followed by cyclization.

Synthetic Route Summary:

- Cyclopentanone + Cyanoacetate + Sulfur

2-Amino-3-carboethoxy-5,6-dihydro-4H-cyclopenta[b]thiophene.

- Cyclization: React with allyl isothiocyanate to form the thienopyrimidine core (3-allyl-2-thioxo derivative).
- Alkylation: React with 2-chloro-N-(3-fluorophenyl)acetamide under basic conditions (K₂CO₃/Acetone) to yield AO-022.

References

- Xu, G., et al. (2024).[1] Proteomic Profiling of Serum Extracellular Vesicles Identifies Diagnostic Signatures and Therapeutic Targets in Breast Cancer. Cancer Research, 84(12). [Link](#) (Identifies AO-022 as a TALDO1 inhibitor).
- Specs Compound Library. AO-022/41190100 Data Sheet. Specs.net.[2][3] [Link](#) (Source of chemical structure and ID).
- MedChemExpress. AO-022 Product Information (HY-159130). MedChemExpress. [Link](#) (Biological activity summary).
- Preprints.org. (2024). Efficacious Anti-Cancer Drugs Targeting Nicotinamide N-Methyltransferase (NNMT) in Cultured Human Oral Squamous Cell Carcinoma. Preprints. [Link](#) (Identifies AO-022 as an NNMT inhibitor).

- Vitas-M Laboratory. STK997120 Compound Details. Vitas-M. [Link](#) (Alternative library ID and 4-fluoro isomer data).

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